

Solubility Profile of N-(Triethoxysilylpropyl)urea: A Technical Guide

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Compound of Interest

Compound Name: **N-(Triethoxysilylpropyl)urea**

Cat. No.: **B047222**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **N-(Triethoxysilylpropyl)urea** in various solvents. This information is critical for the effective formulation, application, and understanding of this versatile silane coupling agent in diverse research and development settings.

Solubility Data

The solubility of **N-(Triethoxysilylpropyl)urea** is a key parameter for its use as a coupling agent, adhesion promoter, and surface modifier. While extensive quantitative data across a wide range of organic solvents is not readily available in published literature, the following table summarizes the known solubility characteristics.

Solvent	Quantitative Solubility	Qualitative Description	Temperature (°C)
Water	7 g/L[1][2][3]	Reacts slowly with water/moisture[1][2][3]	20[1][2][3]
Methanol	Not specified	Commercially available as a 40-52% solution, indicating high solubility[4][5]	Not specified
Alcohol (general)	Not specified	Soluble[1][2][3]	Not specified
Acetone	Not specified	Soluble	Not specified
Toluene	Not specified	Soluble	Not specified

Experimental Protocol for Solubility Determination

The following is a standardized protocol for the gravimetric determination of **N-(Triethoxysilylpropyl)urea** solubility in a solvent of interest.

1. Materials and Equipment:

- **N-(Triethoxysilylpropyl)urea** (analytical grade)
- Solvent of interest (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Jacketed glass vessel or temperature-controlled shaker bath
- Magnetic stirrer and stir bars
- Thermometer or temperature probe
- Syringe filters (0.45 μm pore size, compatible with the solvent)
- Drying oven

- Glass vials and stoppers

2. Procedure:

- Solvent Preparation: Add a known volume of the selected solvent to the jacketed glass vessel.
- Temperature Equilibration: Bring the solvent to the desired experimental temperature and maintain it throughout the experiment using the temperature-controlled bath.
- Saturated Solution Preparation: Gradually add **N-(Triethoxysilylpropyl)urea** to the solvent while stirring until a persistent excess of the solid phase is observed. This indicates that a saturated solution has been formed.
- Equilibration: Seal the vessel to prevent solvent evaporation and allow the mixture to equilibrate for a minimum of 24 hours under continuous stirring at a constant temperature. This ensures that the solution reaches saturation equilibrium.
- Sample Withdrawal: After equilibration, stop the stirring and allow the undissolved solid to settle. Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to avoid precipitation upon cooling.
- Filtration: Immediately filter the withdrawn sample through a 0.45 μm syringe filter into a pre-weighed glass vial. This step is crucial to remove any undissolved microparticles.
- Solvent Evaporation: Place the vial with the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **N-(Triethoxysilylpropyl)urea**. A vacuum oven is recommended to facilitate solvent removal at a lower temperature.
- Mass Determination: Once the solvent has completely evaporated, cool the vial to room temperature in a desiccator and weigh it on the analytical balance.
- Calculation: The solubility is calculated using the following formula:

Solubility (g/100 mL) = [(Mass of vial + residue) - (Mass of empty vial)] / (Volume of sample withdrawn in mL) * 100

3. Data Reporting:

Experimental Workflow

The following diagram illustrates the logical steps for the experimental determination of **N-(Triethoxysilylpropyl)urea** solubility.



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Caption: Experimental workflow for determining the solubility of **N-(Triethoxysilylpropyl)urea**.

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